

# Artobioxanthone degradation products identification

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## Compound Focus: Artobioxanthone

CAS No.: 121748-25-2

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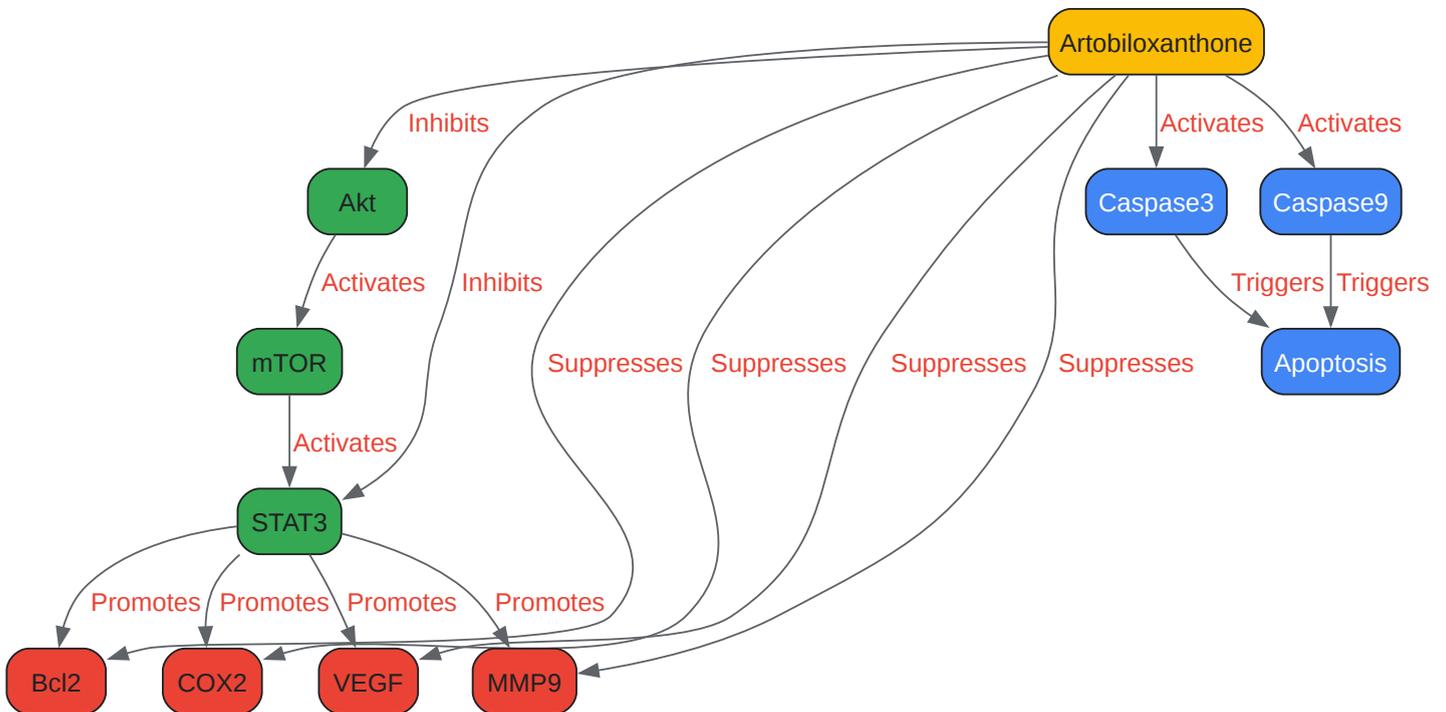
## Artobioxanthone Properties and Bioactivity

**Artobioxanthone** is a prenylated flavonoid (specifically, a pyranoxanthone) isolated from plants of the *Artocarpus* genus, such as *Artocarpus altilis* and *Artocarpus nobilis* [1] [2] [3].

The table below summarizes its key known characteristics and activities relevant to drug development:

Aspect	Description
Source	Stem bark of <i>Artocarpus altilis</i> and <i>Artocarpus nobilis</i> [1] [2] [3].
Reported Bioactivities	Anticancer effects, including induction of apoptosis and suppression of proteins linked to cancer progression (e.g., Bcl-2, COX-2, VEGF, MMP-9) [1] [2]. Also shows anti-inflammatory properties [3].
Mechanism of Action (in OSCC)	Modulates key cell signaling pathways, specifically inhibiting the <b>Akt/mTOR/STAT-3</b> pathway [1] [2].
Analytical Techniques Cited	Structure elucidation via <b><sup>1</sup>H NMR, <sup>13</sup>C NMR, and ESI-HRMS</b> [2]. General fragmentation analysis of prenylated flavonoids using <b>LC-MS/MS</b> [4].

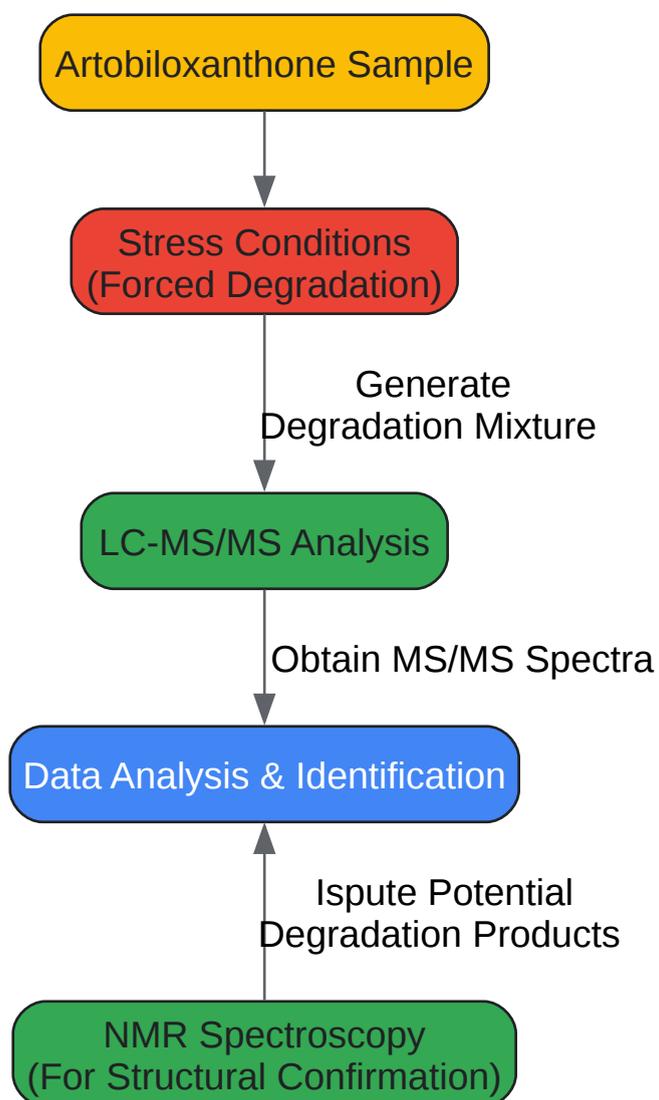
**Artobioxanthone** has been found to modulate key cellular signaling pathways. The diagram below illustrates its reported mechanism of action in inhibiting oral cancer cell growth.



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## Proposed Workflow for Identifying Degradation Products

Since the search results do not specify degradation products, you can establish a methodology based on common practices for natural product analysis. The following workflow, which integrates techniques cited in the literature, can serve as a guide for your experiments.



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Here is a detailed breakdown of the proposed experimental steps:

- **Step 1: Sample Preparation and Stressful Conditions**

- **Source:** Isolate **artobioxanthone** from the stem bark of *Artocarpus atilis* using methods described in the literature. This typically involves defatting the bark, percolation with an acetone extract, and purification via silica gel column chromatography with hexane and ethyl acetate gradients [2].
- **Forced Degradation:** Subject the purified compound to various stress conditions to generate degradation products. Standard conditions include **acidic and basic hydrolysis** (e.g., 0.1M HCl/NaOH at elevated temperatures), **oxidative stress** (e.g., 3% H<sub>2</sub>O<sub>2</sub>), and **thermal degradation** [5].

- **Step 2: Profiling and Separation with LC-MS**
  - **Technique:** Use **Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS)**. This is a powerful method for separating and analyzing complex mixtures, as highlighted in studies on prenylated flavonoids [4].
  - **Application:** Compare the chromatograms and mass spectra of stressed samples with a control. New peaks that appear represent potential degradation products.
- **Step 3: Structural Elucidation of Products**
  - **Fragmentation Analysis:** Use high-resolution mass spectrometry (HRMS) like **Q-TOF-MS** or **LTQ-Orbitrap-MS** to determine the exact mass of the degradation products and their fragment ions. The search results note that prenylated flavonoids have characteristic fragmentation patterns, such as Retro Diels-Alder (RDA) cleavage and losses of small molecules like CO, CO<sub>2</sub>, and ·CH<sub>3</sub> [4]. Analyzing these patterns can help propose structural changes.
  - **NMR Verification:** For major or stable degradation products, use **Nuclear Magnetic Resonance (NMR) spectroscopy** (1H and 13C) for definitive structural confirmation, a standard technique used for the original identification of **artobiloxanthone** [2] [3].

## Key Considerations for Your Experiments

- **Stability Monitoring:** The lack of reported degradation products suggests that **artobiloxanthone** may be relatively stable under standard laboratory storage conditions. Your forced degradation studies should systematically explore a range of pH, temperature, and oxidative conditions.
- **Method Development:** Focus your initial LC-MS method development on effectively separating **artobiloxanthone** from its potential derivatives. The fragmentation rules for prenylated flavonoids from *Artocarpus* plants can serve as a valuable reference for interpreting your MS/MS data [4].

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## References

1. Natural Prenylflavones from the Stem Bark of Artocarpus ... [pubmed.ncbi.nlm.nih.gov]
2. Natural Prenylflavones from the Stem Bark of Artocarpus ... [pmc.ncbi.nlm.nih.gov]

3. Bioactive constituents isolated from the Sri Lankan ... [sciencedirect.com]
4. Characterization and Identification of Prenylated ... [pmc.ncbi.nlm.nih.gov]
5. of Identification and monitoring of... - Linseis degradation products [linseis.com]

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